

Application Notes and Protocols for Conjugating Peptides to IR-825

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Compound of Interest

Compound Name: IR-825

Cat. No.: B15554127

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Introduction

IR-825 is a near-infrared (NIR) cyanine dye with significant applications in biomedical research and development, particularly in fluorescence-guided surgery and photothermal therapy.[1][2] Its optical properties in the NIR window (approximately 700-900 nm) allow for deep tissue penetration of light, minimizing autofluorescence from biological tissues and enabling high-sensitivity imaging.[3][4] When conjugated to targeting peptides, **IR-825** can be selectively delivered to specific cells or tissues, such as tumors, for precise imaging and therapeutic intervention.[5][6] This document provides a detailed protocol for the conjugation of peptides to **IR-825** using N-hydroxysuccinimide (NHS) ester chemistry, a common and efficient method for labeling primary amines on peptides.[7]

Key Applications

- **Fluorescence-Guided Surgery (FGS):** **IR-825**-peptide conjugates can illuminate cancerous tissues in real-time during surgery, allowing for more precise tumor resection and preservation of healthy tissue.[3][5]
- **Photothermal Therapy (PTT):** Upon irradiation with an NIR laser (e.g., 808 nm), **IR-825** generates heat, which can be used to selectively ablate cancer cells targeted by the conjugated peptide.[1][8]

- In Vivo Imaging: The fluorescent properties of **IR-825** enable non-invasive imaging and tracking of peptides in preclinical research models.[\[1\]](#)[\[6\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **IR-825** and the conjugation process. Note that experimental values such as conjugation efficiency and dye-to-peptide ratio are dependent on the specific peptide and reaction conditions.

Parameter	Value	Reference
IR-825 Properties		
Molecular Weight (IR-825)	~824.42 g/mol	[9]
Molecular Weight (IR-825 NHS Ester)	~1039.4 g/mol	
Excitation Maximum (λ_{ex})	805 - 825 nm	
Emission Maximum (λ_{em})	~830 nm	[1]
Conjugation Parameters		
Recommended Molar Ratio (Dye:Peptide)	2:1 to 10:1	
Typical Reaction Time	1 - 4 hours at room temperature, or overnight at 4°C	
Expected Conjugation Efficiency	50 - 90% (peptide-dependent)	
Typical Dye-to-Peptide Ratio	1:1 to 2:1	

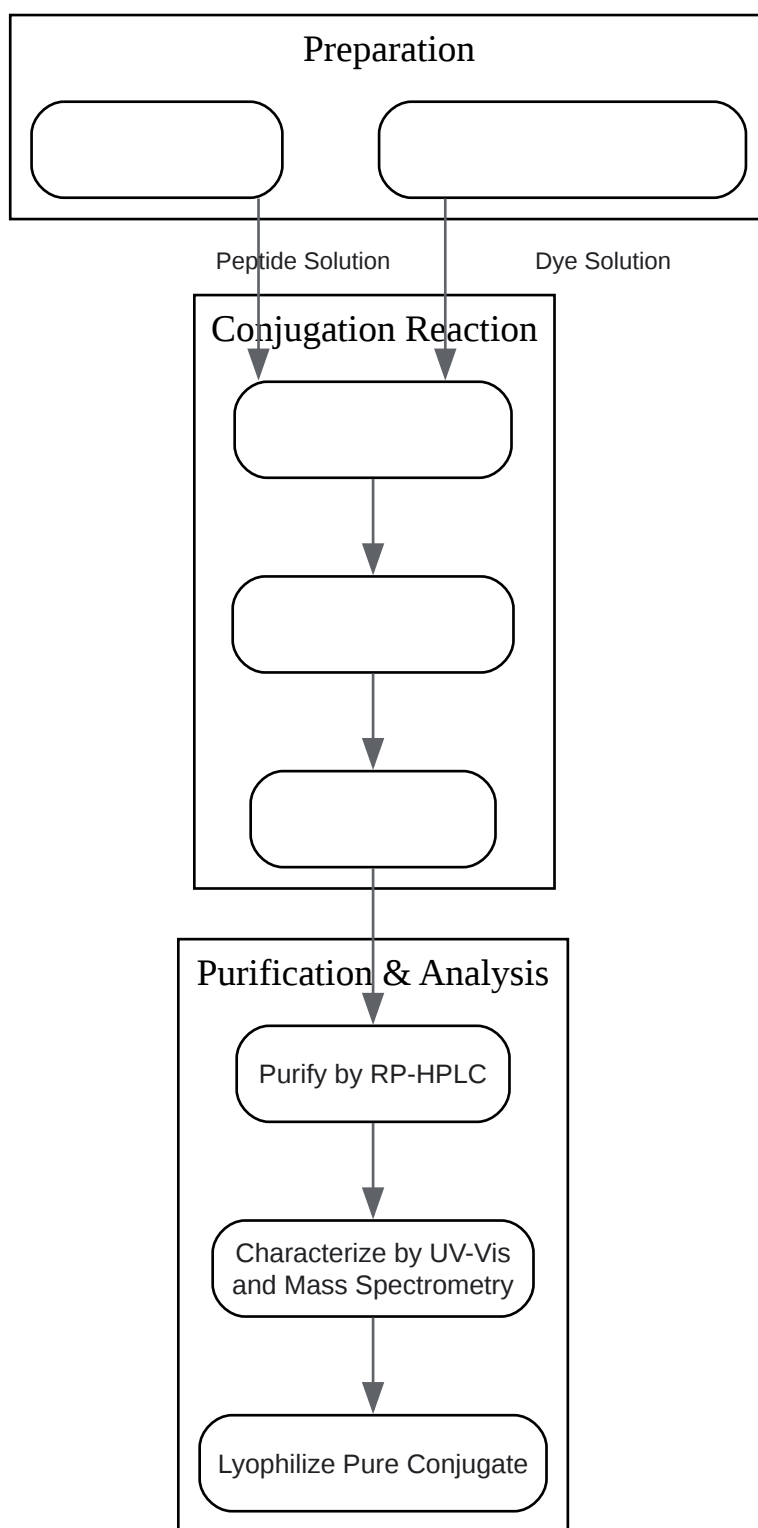
Experimental Protocols

Materials and Reagents

- Peptide with at least one primary amine (N-terminus or lysine residue)

- **IR-825** NHS ester
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: 0.1 M Sodium Bicarbonate Buffer, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification System: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water
- Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile
- Characterization Instruments: UV-Vis Spectrophotometer, Mass Spectrometer

Experimental Workflow for IR-825 Peptide Conjugation



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Caption: Workflow for the conjugation of a peptide to **IR-825** NHS ester.

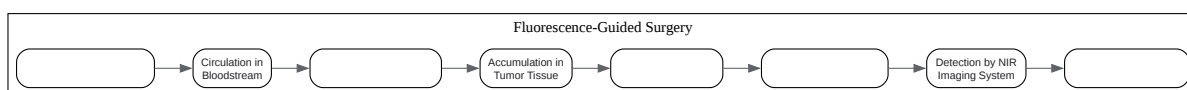
Step-by-Step Conjugation Protocol

- Peptide Preparation:
 - Dissolve the peptide in the reaction buffer (0.1 M sodium bicarbonate, pH 8.3-8.5) to a final concentration of 1-5 mg/mL.
 - Ensure the buffer is free of any primary amines (e.g., Tris or glycine) as they will compete with the peptide for reaction with the NHS ester.
- **IR-825** NHS Ester Preparation:
 - Immediately before use, dissolve the **IR-825** NHS ester in a small amount of anhydrous DMF or DMSO to create a 10 mg/mL stock solution. The volume of the organic solvent should not exceed 10% of the total reaction volume.
- Conjugation Reaction:
 - Slowly add the desired molar excess of the dissolved **IR-825** NHS ester to the peptide solution while gently vortexing. A molar ratio of 2:1 to 10:1 (dye:peptide) is a good starting point for optimization.
 - Incubate the reaction mixture for 1-4 hours at room temperature or overnight at 4°C, protected from light.
- Quenching the Reaction (Optional):
 - To stop the reaction, add a quenching buffer (e.g., 1 M Tris-HCl, pH 8.0) to a final concentration of 50-100 mM and incubate for 15-30 minutes.
- Purification:
 - Purify the **IR-825**-peptide conjugate from unreacted dye and peptide using RP-HPLC.
 - Use a C18 column and a gradient of mobile phase A (0.1% TFA in water) and mobile phase B (0.1% TFA in acetonitrile).

- Monitor the elution profile at both 220 nm (for the peptide backbone) and ~820 nm (for **IR-825**).
- Collect the fractions containing the dual-absorbing peak corresponding to the conjugate.
- Characterization:
 - UV-Vis Spectroscopy: Confirm the successful conjugation by measuring the absorbance spectrum of the purified product. The spectrum should show the characteristic absorbance peak of the peptide (around 280 nm if it contains Trp or Tyr) and the absorbance peak of **IR-825** in the NIR region.
 - Mass Spectrometry: Determine the molecular weight of the purified conjugate to confirm the covalent attachment of the dye to the peptide.
 - Dye-to-Peptide Ratio Calculation: The degree of labeling can be estimated using the Beer-Lambert law with the absorbance values at 280 nm and the λ_{max} of **IR-825**, and the respective molar extinction coefficients.[10]
- Lyophilization and Storage:
 - Lyophilize the purified conjugate to obtain a stable powder.
 - Store the lyophilized product at -20°C or -80°C, protected from light and moisture.

Signaling Pathways and Mechanisms

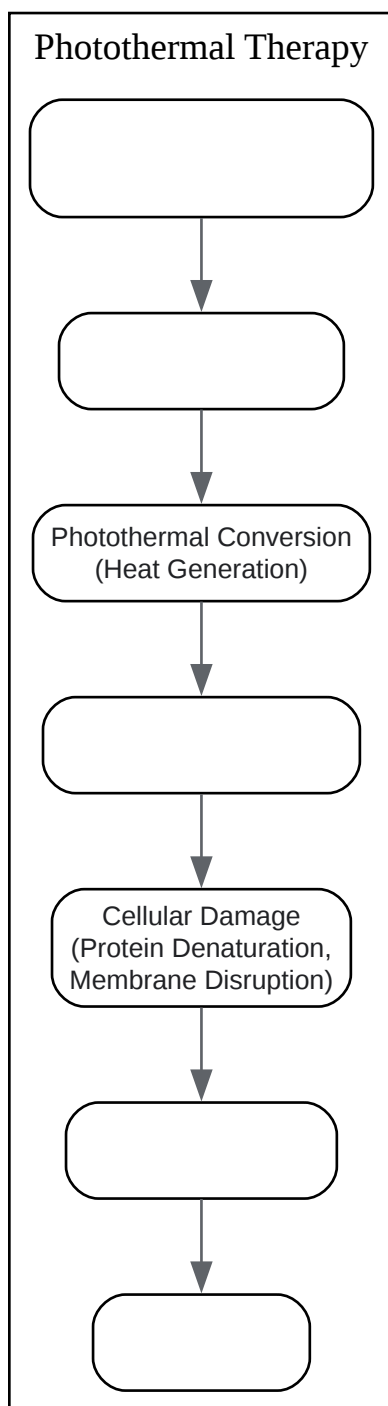
Fluorescence-Guided Surgery (FGS) Mechanism



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Caption: Mechanism of action for **IR-825**-peptide conjugates in FGS.

Photothermal Therapy (PTT) Signaling Pathway



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Caption: Signaling pathway for PTT induced by **IR-825**-peptide conjugates.

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